

Application Notes and Protocols for Microbial Screening of Enaminomycin C

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Compound of Interest

Compound Name: **Enaminomycin C**

Cat. No.: **B15566479**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the experimental protocols for the screening and preliminary characterization of **Enaminomycin C**, an antibiotic produced by *Streptomyces baarnensis*.

Introduction

Enaminomycin C is a member of the enaminomycin family of antibiotics, which are characterized as new members of the epoxy quinone family.^[1] It is produced by the actinomycete *Streptomyces baarnensis* (strain No. 13120).^[2] Structurally, the molecular formula of **Enaminomycin C** has been determined to be C₇H₇NO₅.^[1] While Enaminomycin A, the most potent of the group, exhibits notable activity against both Gram-positive and Gram-negative bacteria, **Enaminomycin C** is characterized by its weak activity against these bacteria.^[1]

Data Presentation

Antimicrobial Activity

The antimicrobial activity of **Enaminomycin C** has been qualitatively described as weak against both Gram-positive and Gram-negative bacteria.^[1] Specific Minimum Inhibitory Concentration (MIC) values are not readily available in published literature, reflecting its lower potency compared to other members of the enaminomycin family.

Table 1: Summary of **Enaminomycin C** Antimicrobial Activity

Target Organism Category	Activity Level
Gram-positive bacteria	Weak
Gram-negative bacteria	Weak

Cytotoxic Activity

Preliminary studies have investigated the cytostatic effects of the enaminomycin family. Enaminomycin A has been shown to have a cytostatic effect on L1210 mouse leukemia cells in vitro.^[1] While specific IC₅₀ values for **Enaminomycin C** against L1210 cells are not detailed in the primary literature, its activity is presumed to be significantly lower than that of Enaminomycin A.

Table 2: Summary of **Enaminomycin C** Cytotoxic Activity

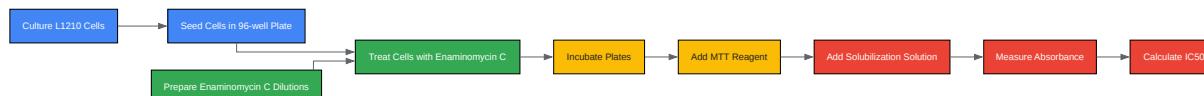
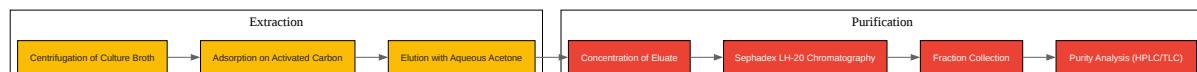
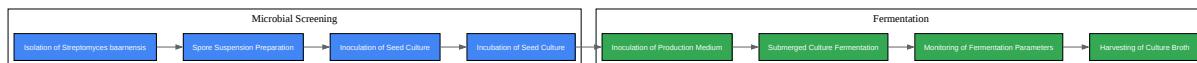
Cell Line	Activity Level
L1210 mouse leukemia cells	Weak (inferred)

Experimental Protocols

Microbial Screening and Fermentation of *Streptomyces baarnensis* for **Enaminomycin C** Production

This protocol outlines the procedure for the cultivation of *S. baarnensis* to produce **Enaminomycin C**.

Workflow for Microbial Screening and Fermentation



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References

- 1. New antibiotics, enaminomycins A, B and C. II. Physico-chemical and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. New antibiotics, enaminomycins A, B and C. I. Producing organism, fermentation and isolation - PubMed [pubmed.ncbi.nlm.nih.gov]
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